

# 5-(Trifluoromethyl)nicotinic acid CAS number 131747-40-5 properties

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## Compound of Interest

Compound Name: 5-(Trifluoromethyl)nicotinic acid

Cat. No.: B145065

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## An In-depth Technical Guide to 5-(Trifluoromethyl)nicotinic Acid

CAS Number: 131747-40-5

For: Researchers, Scientists, and Drug Development Professionals

## Abstract

**5-(Trifluoromethyl)nicotinic acid**, a fluorinated pyridine carboxylic acid derivative, is a key building block in modern medicinal and agrochemical research. The strategic incorporation of the trifluoromethyl group imparts unique physicochemical properties that can significantly enhance the pharmacokinetic and pharmacodynamic profiles of bioactive molecules. This technical guide provides a comprehensive overview of the core properties, synthesis, and applications of **5-(Trifluoromethyl)nicotinic acid**, with a focus on its role in drug discovery. Detailed experimental protocols, quantitative data, and pathway visualizations are presented to support researchers in leveraging this versatile intermediate for the development of novel therapeutics and other advanced materials.

## Core Properties and Data

**5-(Trifluoromethyl)nicotinic acid** is a white to off-white crystalline solid at room temperature.

[1] The presence of both an electron-withdrawing trifluoromethyl group and a carboxylic acid on

the pyridine ring makes it a valuable intermediate for creating complex, biologically active molecules.<sup>[1]</sup>

## Physicochemical Properties

The key physicochemical properties of **5-(Trifluoromethyl)nicotinic acid** are summarized in the table below. These properties are critical for understanding its behavior in various chemical environments and for designing synthetic routes and formulation strategies.

| Property                  | Value  | Source(s)    |
|---------------------------|--|--------------|
| Molecular Formula         | C <sub>7</sub> H <sub>4</sub> F <sub>3</sub> NO <sub>2</sub> | [2][3]       |
| Molecular Weight          | 191.11 g/mol   | [2][3][4]    |
| Appearance                | White to off-white crystalline powder/solid                  | [1][2]       |
| Melting Point             | 184-189 °C   | [1][3][4][5] |
| Boiling Point (Predicted) | 277.5 ± 40.0 °C at 760 mmHg                                  | [1][4]       |
| Density (Predicted)       | 1.484 ± 0.06 g/cm <sup>3</sup>                               | [1][4]       |
| pKa (Predicted)           | 3.04 ± 0.10  | [4]          |
| Log P (n-octanol/water)   | 2.097  | [5]          |

## Spectral Data

While specific peak lists from experimental spectra are not readily available in public databases, the expected spectral characteristics are as follows:

- <sup>1</sup>H NMR: Signals corresponding to the three aromatic protons on the pyridine ring would be expected. The chemical shifts would be influenced by the electron-withdrawing effects of both the carboxylic acid and trifluoromethyl groups.
- <sup>13</sup>C NMR: Resonances for the six carbons of the pyridine ring and the carboxylic acid carbon would be observed. The carbon attached to the trifluoromethyl group would show coupling with the fluorine atoms.

- $^{19}\text{F}$  NMR: A singlet corresponding to the three equivalent fluorine atoms of the trifluoromethyl group would be a characteristic signal.
- IR Spectroscopy: Characteristic absorption bands would include those for O-H stretching of the carboxylic acid (broad,  $\sim 2500\text{-}3300\text{ cm}^{-1}$ ), C=O stretching of the carboxylic acid ( $\sim 1700\text{ cm}^{-1}$ ), C-F stretching ( $\sim 1100\text{-}1300\text{ cm}^{-1}$ ), and aromatic C-H and C=C/C=N stretching.

## Solubility Profile

Based on its predicted pKa and Log P value, **5-(Trifluoromethyl)nicotinic acid** is expected to be sparingly soluble in water and more soluble in polar organic solvents. While quantitative data is limited, studies on the parent compound, nicotinic acid, show it is soluble in organic solvents like DMSO and dimethylformamide.<sup>[6][7]</sup> The trifluoromethyl group generally increases lipophilicity, suggesting good solubility in solvents such as methanol, ethanol, tetrahydrofuran (THF), and dichloromethane (DCM).

## Safety and Handling

**5-(Trifluoromethyl)nicotinic acid** is classified as an irritant.<sup>[4][5]</sup> It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area or chemical fume hood.

| Hazard Class           | GHS Classification                                 | Precautionary Statements |
|------------------------|--|--------------------------|
| Skin Irritation        | Category 2 (H315: Causes skin irritation)          | P264, P280               |
| Eye Irritation         | Category 2 (H319: Causes serious eye irritation)   | P280, P305+P351+P338     |
| Respiratory Irritation | STOT SE 3 (H335: May cause respiratory irritation) | P261, P271, P304+P340    |

- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.<sup>[4][8]</sup> Keep away from strong oxidizing agents and strong acids.<sup>[5]</sup>
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.<sup>[9]</sup>

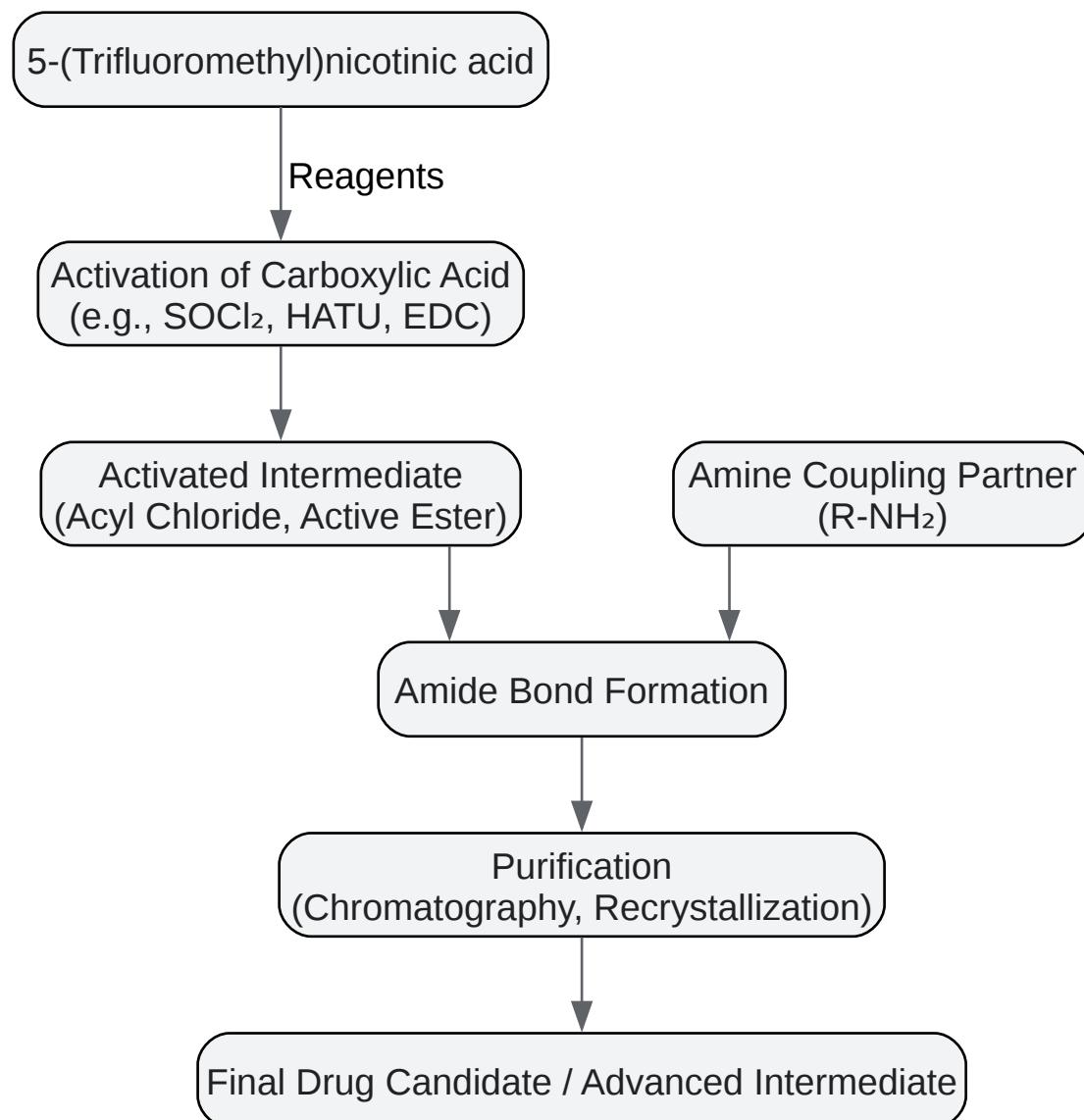
## Role in Drug Discovery and Development

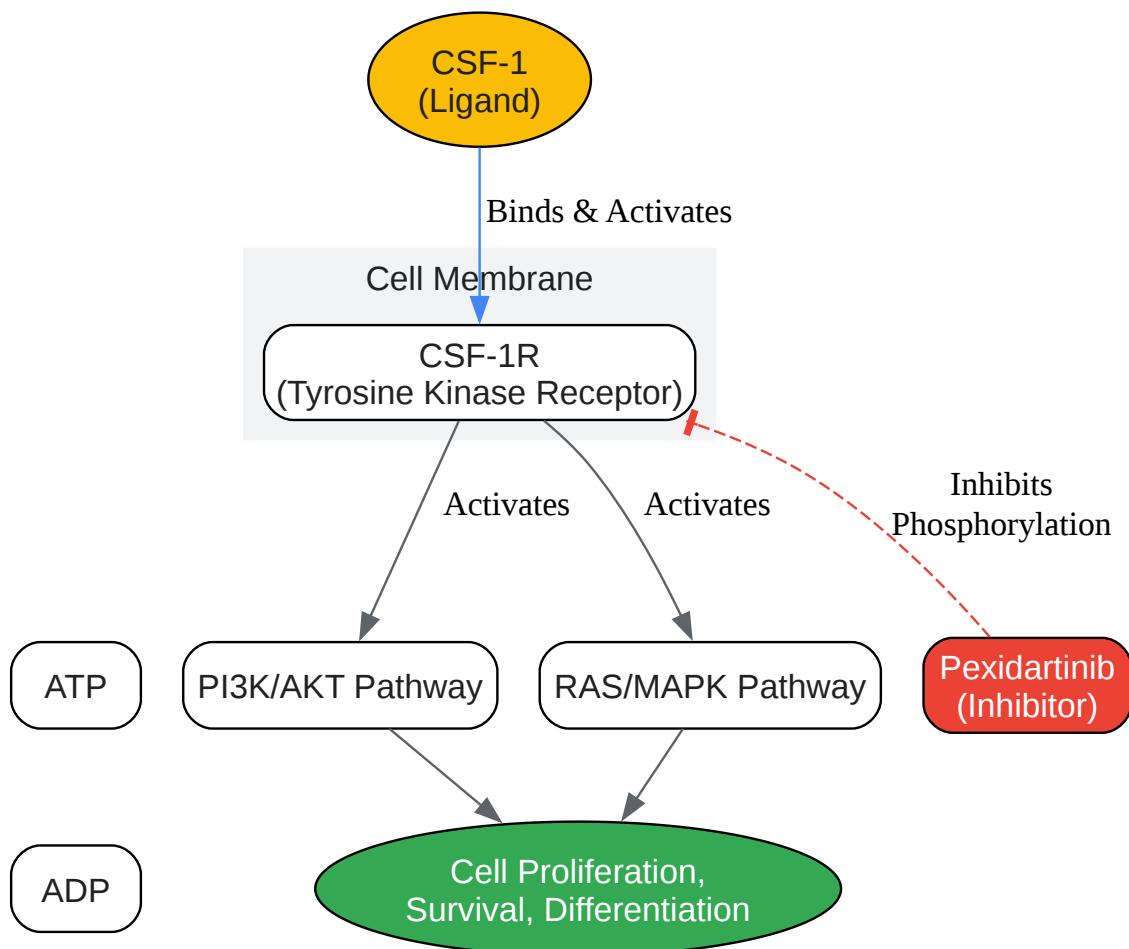
The trifluoromethyl group is a privileged moiety in medicinal chemistry. Its incorporation can enhance metabolic stability, increase lipophilicity (which can improve membrane permeability), and modulate the acidity or basicity of nearby functional groups, thereby improving binding affinity to biological targets.[\[1\]](#)[\[4\]](#)[\[10\]](#)

## Application as a Synthetic Intermediate

**5-(Trifluoromethyl)nicotinic acid** is not typically a final active pharmaceutical ingredient (API) but serves as a crucial building block. Its carboxylic acid functional group is a versatile handle for various chemical transformations, most commonly amide bond formation, to link the trifluoromethylpyridine core to other molecular fragments.

Below is a generalized workflow for utilizing **5-(Trifluoromethyl)nicotinic acid** in the synthesis of a more complex drug candidate.





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